

An In-depth Technical Guide to Direct Blue 108: Discovery and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Blue 108

Cat. No.: B12384140

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, synthesis, and properties of the triphenyldioxazine dye, **Direct Blue 108** (C.I. 51320). The information is tailored for researchers in chemistry and materials science, as well as professionals in drug development who may utilize fluorescent compounds in histological and imaging applications.

Introduction and Discovery

Direct Blue 108, also known by trade names such as Direct Fast Blue FFRL, is a synthetic organic compound belonging to the oxazine class of dyes. Its chemical formula is $C_{34}H_{19}Cl_2N_4Na_3O_{11}S_3$, and it has a molecular weight of 895.61 g/mol. The dye is registered under the CAS Number 1324-58-9. Historically, triphenyldioxazine dyes were developed for the textile industry, prized for their bright and fast colors. **Direct Blue 108** is utilized for dyeing cellulosic fibers such as cotton and viscose, as well as silk and blended fabrics. While not a therapeutic agent, its properties as a fluorescent dye have led to its use in histological analysis and histochemistry.

Physicochemical and Spectroscopic Data

Direct Blue 108 is a bright blue to black powder. It is soluble in water, forming a blue solution, but is insoluble in hydrochloric acid, sodium hydroxide solution, and common organic solvents. In concentrated sulfuric acid, it produces a black solution. While detailed, publicly available spectroscopic data such as NMR and IR spectra with peak assignments for **Direct Blue 108**

are scarce, the general characteristics of triphenyldioxazine dyes are well-documented. The color of the dye is a result of the extensive conjugated chromophore system within the triphenyldioxazine structure.

Table 1: Physicochemical Properties of **Direct Blue 108**

Property	Value	Reference
C.I. Name	Direct Blue 108	
C.I. Number	51320	
CAS Number	1324-58-9	
Molecular Formula	C ₃₄ H ₁₉ Cl ₂ N ₄ Na ₃ O ₁₁ S ₃	
Molecular Weight	895.61 g/mol	
Appearance	Bright blue to black powder	
Solubility	Soluble in water	

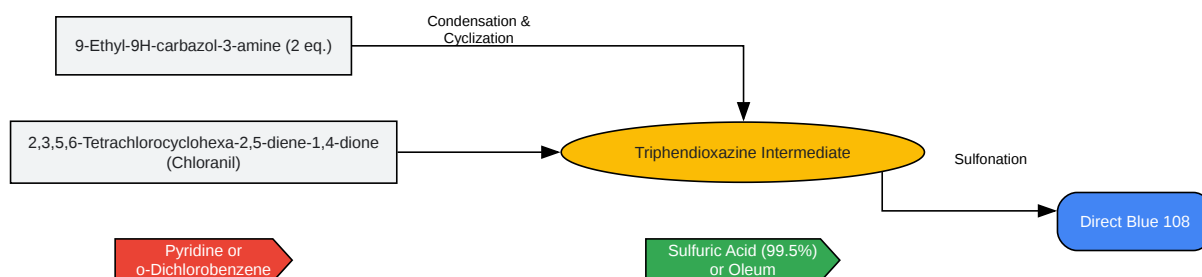
Synthesis of Direct Blue 108

The synthesis of **Direct Blue 108** is a multi-step process involving the condensation of an amine with a quinone, followed by cyclization and sulfonation. The key starting materials are 9-Ethyl-9H-carbazol-3-amine and 2,3,5,6-Tetrachlorocyclohexa-2,5-diene-1,4-dione (chloranil).

Synthesis Pathway

The general synthetic route can be visualized as a two-step process:

- **Condensation and Cyclization:** Two molecules of 9-Ethyl-9H-carbazol-3-amine react with one molecule of chloranil. This is followed by a cyclization reaction to form the core triphenyldioxazine structure.
- **Sulfonation:** The triphenyldioxazine intermediate is then sulfonated to introduce sulfonic acid groups, which impart water solubility to the dye.



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Synthesis Pathway of **Direct Blue 108**.

Experimental Protocols

While specific, detailed experimental protocols with quantitative data (e.g., yields, purity) for the industrial synthesis of **Direct Blue 108** are proprietary and not readily available in the public domain, the general procedures are outlined in the chemical literature. The following represents a generalized protocol based on these descriptions.

Step 1: Condensation and Cyclization

Two primary methods for the initial condensation and cyclization have been described:

- Method A: 9-Ethyl-9H-carbazol-3-amine is condensed with 2,3,5,6-Tetrachlorocyclohexa-2,5-diene-1,4-dione in pyridine.
- Method B: The condensation and cyclization are carried out in o-dichlorobenzene in the presence of a catalyst such as 4-Methylbenzene-1-sulfonyl chloride.

Step 2: Sulfonation

The intermediate from the first step is then sulfonated. This is a critical step for rendering the dye water-soluble.

- The crude triphendioxazine intermediate is treated with 99.5% sulfuric acid or oleum (fuming sulfuric acid). The sulfonation process not only introduces the sulfonic acid groups but can also facilitate the final ring closure. The resulting product is then neutralized, typically with a sodium base, to form the trisodium salt of **Direct Blue 108**.

The workflow for a laboratory-scale synthesis can be conceptualized as follows:

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com